

2,4-Dibromopyridin-3-amine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2,4-Dibromopyridin-3-amine

Cat. No.: B111012

[Get Quote](#)

An In-depth Technical Guide to 2,4-Dibromopyridin-3-amine

For researchers, scientists, and professionals in drug development, **2,4-Dibromopyridin-3-amine** is a valuable heterocyclic building block. Its distinct structural features, including a pyridine core with two bromine atoms and an amino group, offer a versatile platform for synthesizing more complex molecules, particularly in the realm of medicinal chemistry. This guide provides a comprehensive overview of its chemical properties, synthesis, and applications, complete with experimental protocols and logical diagrams to illustrate its utility.

Physicochemical Properties

The fundamental properties of **2,4-Dibromopyridin-3-amine** are summarized in the table below. These data are essential for stoichiometric calculations in synthesis and for the characterization of the compound.

Property	Value
IUPAC Name	2,4-dibromopyridin-3-amine
Synonyms	3-Amino-2,4-dibromopyridine
CAS Number	102249-45-6 [1] [2]
Molecular Formula	C5H4Br2N2 [1] [2]
Molecular Weight	251.91 g/mol [1]
MDL Number	MFCD00234046 [1]

Synthesis and Reactivity

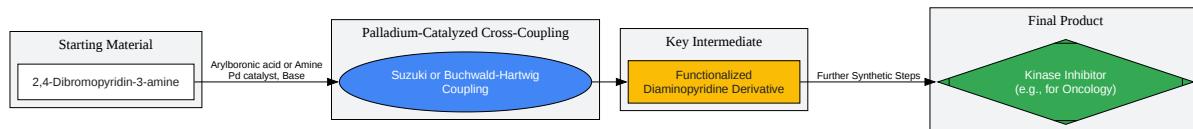
The synthesis of substituted aminopyridines can be achieved through various methods, often involving the bromination of a pyridine derivative followed by amination. While specific, detailed industrial-scale production methods for **2,4-Dibromopyridin-3-amine** are proprietary, general laboratory procedures are well-documented in chemical literature.

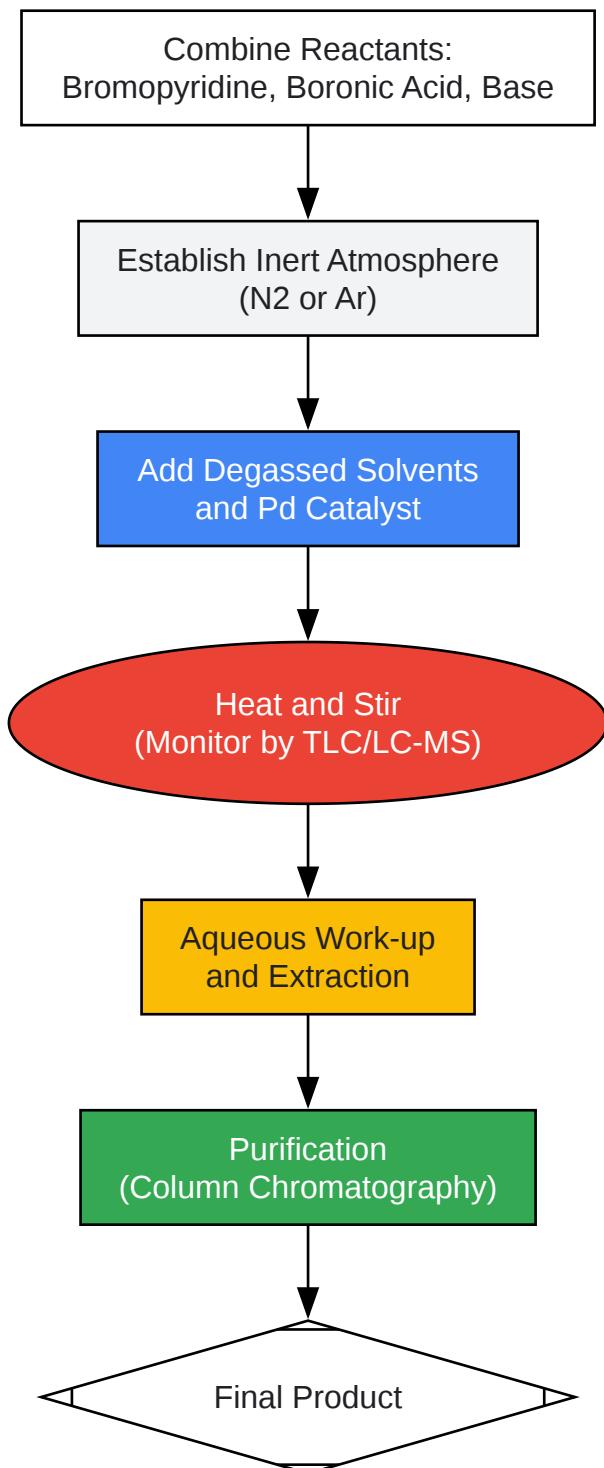
The reactivity of **2,4-Dibromopyridin-3-amine** is characterized by the presence of the nucleophilic amino group and the two bromine atoms, which can act as leaving groups in nucleophilic aromatic substitution reactions or participate in metal-catalyzed cross-coupling reactions. The electron-withdrawing nature of the nitrogen atom in the pyridine ring facilitates these transformations.

Applications in Drug Discovery

Substituted pyridines are a common feature in a wide array of biologically active compounds. **2,4-Dibromopyridin-3-amine** serves as a key intermediate in the synthesis of targeted therapies. For instance, it is a reactant used in the synthesis of novel indolizine 2-oxoacetamides, which are inhibitors of phosphodiesterase IV (PDE4) and tumor necrosis factor-alpha (TNF- α) production in human peripheral blood mononuclear cells[\[1\]](#).

The bromine atoms are particularly suitable for palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura and Buchwald-Hartwig amination reactions. These reactions are fundamental in constructing the complex molecular architectures found in many drug candidates, especially kinase inhibitors used in oncology[\[3\]](#).





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,4-Dibromopyridin-3-amine , 97% , 102249-45-6 - CookeChem [cookechem.com]
- 2. pschemicals.com [pschemicals.com]
- 3. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [2,4-Dibromopyridin-3-amine molecular weight and formula]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b111012#2-4-dibromopyridin-3-amine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com